

N-Acetyl-2-Aminoacetamide: CAS Registry Resolution, Synthesis, and Analytical Validation

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Compound of Interest

Compound Name: *N*-acetyl-2-aminoacetamide

Cat. No.: B12106491

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Introduction

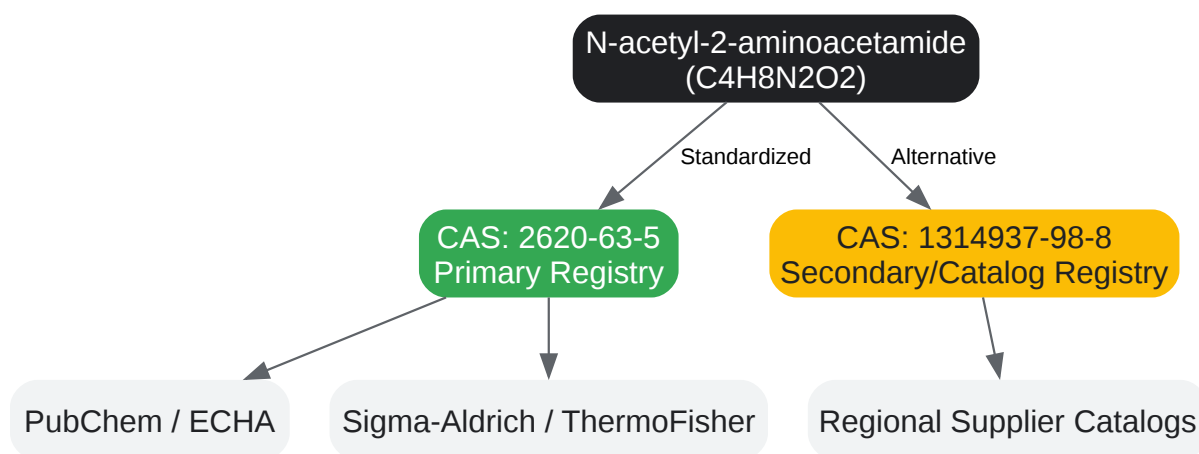
As a Senior Application Scientist navigating the complexities of peptide precursors and pharmaceutical intermediates, ensuring absolute chemical identity is the foundational step of any successful drug development program. **N-acetyl-2-aminoacetamide**—systematically known as 2-acetamidoacetamide or N-acetylglycinamide—is a highly polar, low-molecular-weight glycine derivative[1]. It serves as a critical building block in organic synthesis and a structural analog in enzymatic studies[2].

However, researchers frequently encounter database fragmentation regarding its Chemical Abstracts Service (CAS) registry number. This in-depth technical guide provides an authoritative resolution to the CAS number discrepancy, details a self-validating synthesis protocol, and outlines the analytical parameters required for strict quality control.

CAS Registry Discrepancy Analysis

When sourcing **N-acetyl-2-aminoacetamide**, procurement systems and chemical databases present two distinct CAS numbers. Understanding the origin of these numbers is critical for regulatory compliance and accurate material sourcing.

- Primary Standard (): This is the globally recognized, authoritative CAS Registry Number for N-acetylglycinamide[1]. It is validated by major chemical repositories, including PubChem (CID: 28326), the European Chemicals Agency (ECHA), and leading analytical suppliers such as Sigma-Aldrich and Thermo Fisher Scientific[2][3].
- Secondary/Catalog Registry (CAS: 1314937-98-8): This secondary identifier appears in select regional supplier databases (e.g., Guidechem, BLD Pharm)[4][5]. In cheminformatics, such secondary registries often emerge from automated cataloging systems generating novel entries for specific salt forms, co-crystals, or proprietary formulations, which are later orphaned or mapped back to the parent structure. For all peer-reviewed research and cGMP manufacturing, CAS 2620-63-5 must be utilized.



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Caption: Logical resolution of CAS registry numbers for **N-acetyl-2-aminoacetamide** across databases.

Chemical Identity and Structural Parameters

To ensure rigorous scientific integrity, all quantitative data regarding the physical and chemical properties of **N-acetyl-2-aminoacetamide** are summarized below. The compound presents as a white, odorless crystalline solid[1][3].

Table 1: Physicochemical Properties

Property	Value / Identifier
IUPAC Name	2-Acetamidoacetamide
Primary CAS Number	2620-63-5
Secondary CAS Number	1314937-98-8
Molecular Formula	C4H8N2O2
Molar Mass	116.12 g/mol
Melting Point	140–143 °C
SMILES	<chem>CC(=O)NCC(N)=O</chem>
InChIKey	WQELDIQOHGAHEM-UHFFFAOYSA-N

Experimental Workflow: Synthesis of N-Acetyl-2-Aminoacetamide

The following protocol details the synthesis of **N-acetyl-2-aminoacetamide** from glycine hydrochloride.

Causality & Mechanistic Insight: Triethylamine (TEA) is utilized to neutralize the hydrochloride salt of glycine, liberating the nucleophilic free amine. TEA is specifically chosen over stronger inorganic bases (like NaOH) to prevent base-catalyzed hydrolysis of the terminal primary amide group. Acetic anhydride is selected as the acetylating agent instead of acetyl chloride; its milder reactivity profile provides a controlled, less exothermic reaction, thereby minimizing the formation of di-acetylated byproducts and preserving the integrity of the molecule.

Self-Validating System: This protocol incorporates an in-process Thin-Layer Chromatography (TLC) check using a Ninhydrin stain. Because Ninhydrin reacts specifically with primary amines to form a deep purple complex (Ruhemann's purple), a negative (colorless/yellow) stain definitively validates the complete consumption of the starting material, acting as an internal go/no-go decision point before quenching.

Step-by-Step Methodology:

- Preparation: Suspend 10.0 mmol of glycineamide hydrochloride in 20 mL of anhydrous dichloromethane (DCM) under a nitrogen atmosphere.
- Free-Basing: Add 11.0 mmol (1.1 eq) of Triethylamine (TEA) dropwise at 0 °C. Stir for 15 minutes to ensure complete liberation of the free amine.
- Acetylation: Slowly add 10.5 mmol (1.05 eq) of acetic anhydride. The slight excess ensures complete conversion without driving over-acetylation. Allow the reaction to warm to room temperature and stir for 2 hours.
- In-Process Validation: Spot the reaction mixture on a silica TLC plate alongside a glycineamide standard. Stain with Ninhydrin and heat. Decision Gate: If a purple spot remains, add 0.1 eq of acetic anhydride and stir for 30 minutes. If no purple spot is visible, proceed to step 5.
- Quenching & Extraction: Quench the reaction with 5 mL of methanol to destroy unreacted acetic anhydride. Evaporate the solvent under reduced pressure.
- Purification: Recrystallize the crude solid from a mixture of hot ethanol and water to yield pure white crystals of **N-acetyl-2-aminoacetamide** (CAS 2620-63-5).



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Caption: Self-validating synthesis workflow for **N-acetyl-2-aminoacetamide** with TLC decision gate.

Analytical Validation Protocols

Post-synthesis, the compound must be rigorously validated to ensure it meets the specifications of CAS 2620-63-5[6]. The following analytical parameters serve as the definitive fingerprint for the molecule.

Table 2: Analytical Fingerprint (1H NMR & LC-MS)

Analytical Method	Target Signal / Parameter	Expected Result	Structural Assignment
1H NMR (DMSO-d6)	Acetyl Methyl (-CH3)	Singlet, ~1.85 ppm (3H)	Confirms successful acetylation
1H NMR (DMSO-d6)	Methylene (-CH2-)	Doublet, ~3.65 ppm (2H)	Alpha-carbon protons splitting
1H NMR (DMSO-d6)	Primary Amide (-NH2)	Two broad singlets, ~7.0 & 7.3 ppm (2H)	Diastereotopic amide protons
1H NMR (DMSO-d6)	Secondary Amide (-NH-)	Triplet, ~8.1 ppm (1H)	Amide proton coupling to CH2
LC-MS (ESI+)	[M+H] ⁺ Ion	m/z 117.1	Confirms exact mass (116.06 Da)
LC-MS (ESI+)	[M+Na] ⁺ Ion	m/z 139.1	Sodium adduct confirmation

Conclusion

For drug development professionals and synthetic chemists, absolute clarity in chemical registries is non-negotiable. **N-acetyl-2-aminoacetamide** is definitively cataloged under CAS 2620-63-5, with 1314937-98-8 serving only as an extraneous catalog identifier. By employing the self-validating synthesis and strict analytical parameters outlined in this guide, researchers can ensure high-fidelity integration of this compound into broader pharmaceutical workflows.

References

- N-Acetylglycinamide - Compound Summary, PubChem, National Center for Biotechnology Information, [\[Link\]](#)
- N-Acetylglycinamide, Wikipedia, [\[Link\]](#)

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